

Thermodynamic Characterization Framework: (4-Aminophenyl)(4-nitrophenyl)methanone

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Compound of Interest

Compound Name: (4-Aminophenyl)(4-nitrophenyl)methanone

CAS No.: 22020-57-1

Cat. No.: B14708738

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Molecular Identity & Strategic Significance

(4-Aminophenyl)(4-nitrophenyl)methanone (also known as 4-amino-4'-nitrobenzophenone) represents a classic D- π -A (Donor- π -Acceptor) system. The molecule features an electron-donating amine group (

) and an electron-withdrawing nitro group (

) connected via a benzophenone bridge.

- Chemical Formula:
- Molecular Weight: 242.23 g/mol
- Electronic Structure: The "push-pull" nature facilitates strong Intramolecular Charge Transfer (ICT), making it a high-value intermediate for:
 - Nonlinear Optical (NLO) Materials: High hyperpolarizability.

- High-Performance Polymers: A monomer for polyimides requiring thermal stability.
- Azo Dyes: A precursor for diazo coupling reactions.

Accurate thermodynamic data—specifically solubility and fusion properties—are prerequisites for designing efficient crystallization processes, which determine the purity and morphology of the final solid product.

Theoretical Baseline: Predicted Properties

Before experimental validation, establishing a theoretical baseline is essential for experimental design (e.g., selecting DSC temperature ranges or solvent systems).

Estimated Fusion Properties

Based on Group Contribution Methods (Joback/Reid) and comparative analysis of structural analogs (e.g., 4,4'-diaminobenzophenone,

; 4-nitrobenzophenone,

), the predicted properties are:

Property	Predicted Range	Rationale
Melting Point ()	190°C – 215°C	Strong intermolecular dipole-dipole interactions and H-bonding () significantly elevate lattice energy compared to mono-substituted analogs.
Enthalpy of Fusion ()	28 – 35 kJ/mol	High lattice stability requires significant energy to disrupt the crystal structure.
LogP (Octanol/Water)	~2.1 – 2.5	Moderate lipophilicity; likely soluble in polar organic solvents but sparingly soluble in water.

Hansen Solubility Parameters (HSP)

To select optimal solvents for solubility screening, we calculate the HSP vector

:

- (Dispersion): ~19.5 MPa
(Aromatic backbone)
- (Polar): ~11.0 MPa
(Nitro and Carbonyl groups)
- (Hydrogen Bonding): ~8.5 MPa
(Amine donor)

Solvent Selection Strategy:

- Good Solvents: DMF, DMSO, NMP (High
, moderate
).
- Moderate Solvents: Acetone, Ethyl Acetate (Match
, lower
).
- Anti-Solvents: Water, Hexane (Mismatched
vectors).

Experimental Protocols (The "How-To")

This section details the self-validating protocols required to generate "Gold Standard" thermodynamic data.

Protocol A: Solid-Liquid Equilibrium (SLE) Measurement

Method: Static Gravimetric Method (Isothermal Saturation). Objective: Determine mole fraction solubility (

) as a function of temperature (

).

- Preparation: Add excess **(4-Aminophenyl)(4-nitrophenyl)methanone** solid to 50 mL of selected solvent (e.g., Ethanol, Ethyl Acetate) in a jacketed equilibrium cell.

- Equilibration: Stir at constant temperature (

) for 24–48 hours.

- Validation Check: Measure concentration at 24h and 48h. If deviation is

, equilibrium is reached.

- Sampling: Stop stirring and allow settling for 2 hours. Withdraw supernatant using a pre-heated syringe filter (0.22

PTFE) to prevent precipitation.

- Quantification:

- Transfer filtrate to a pre-weighed weighing dish.

- Evaporate solvent (vacuum oven at

).

- Weigh the dry residue until constant mass is achieved (

).

- Calculation:

Where

is the solute and

is the solvent.

Protocol B: Thermal Analysis (DSC)

Method: Differential Scanning Calorimetry. Objective: Precise

and

.

- Calibration: Calibrate heat flow and temperature using Indium () and Zinc () standards.
- Sample: Encapsulate 3–5 mg of dried sample in a hermetically sealed aluminum pan.
- Program:
 - Equilibrate at 30°C.
 - Ramp 10°C/min to 250°C (First Heat)
 - Determine (onset).
 - Cool 10°C/min to 30°C.
 - Ramp 10°C/min to 250°C (Second Heat).
- Analysis: Integrate the endothermic melting peak on the first heating cycle (unless thermal history removal is required) to find

.

Thermodynamic Modeling & Correlation

Raw data must be correlated to be useful for process simulation. We utilize three primary models, selected based on the non-ideality of the solution.

Modified Apelblat Equation

Best for empirical correlation of temperature dependence.

- A, B, C: Empirical parameters determined by regression.
- Utility: Excellent interpolation for cooling crystallization curves.

(Buchowski-Ksiazczak) Equation

Connects solubility to fusion properties.

- : Model parameters related to solution non-ideality and association.

Activity Coefficient Models (NRTL / Wilson)

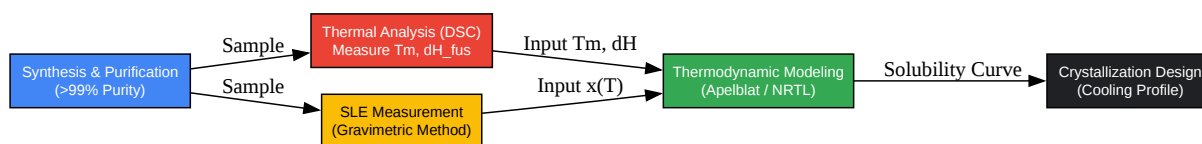
Required for mixing calculations (e.g., anti-solvent crystallization).

- : Activity coefficient, calculated via NRTL parameters () regressed from experimental data.

Visualization of Workflows

Diagram 1: Thermodynamic Characterization Workflow

This flowchart outlines the critical path from synthesis to process model.

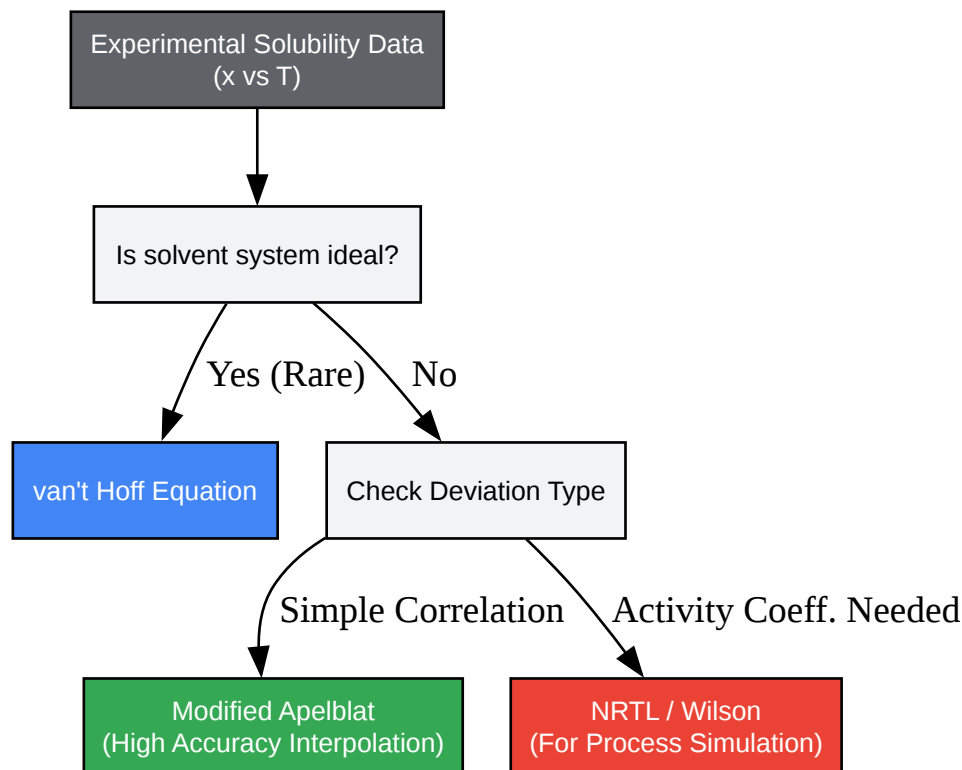


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Caption: Integrated workflow for deriving process-critical thermodynamic parameters from raw material.

Diagram 2: Model Selection Logic

How to choose the correct mathematical model for your data.



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Caption: Decision matrix for selecting thermodynamic models based on data complexity and application.

Process Implications

Crystallization Design

Using the generated solubility curve (e.g., in Ethanol):

- **Supersaturation Control:** The "metastable zone width" (MSZW) is determined by cooling a saturated solution until nucleation occurs. For push-pull systems, this zone is often narrow, requiring precise cooling ramps (e.g., 0.5 K/min) to avoid oiling out.
- **Purification:** The significant solubility difference between the target molecule (polar) and non-polar byproducts allows for effective purification via cooling crystallization from polar solvents

like Ethanol or Ethyl Acetate.

Stability

The high melting point (

) indicates excellent thermal stability, suitable for high-temperature polymerization reactions (e.g., polyimide synthesis) without degradation.

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